Navigating the Safe Disposal of alpha-L-Sorbofuranose: A Procedural Guide

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Compound of Interest

Compound Name:	*alpha-L-sorbofuranose*
CAS No.:	*36468-68-5*
Cat. No.:	*B15176899*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the disposal of **alpha-L-Sorbofuranose**, a key carbohydrate in various research applications. While a specific Safety Data Sheet (SDS) for **alpha-L-Sorbofuranose** is not readily available, this document leverages data from the closely related and structurally similar compound, L-Sorbose, to provide a comprehensive operational and disposal plan.

I. Immediate Safety and Handling Protocols

Before initiating any disposal procedures, it is crucial to handle **alpha-L-Sorbofuranose** with appropriate care. Based on information for L-Sorbose, this compound is classified as a combustible solid and can be irritating to the eyes, respiratory system, and skin.[1]

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Use appropriate chemical-resistant gloves.

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- Respiratory Protection: In dusty conditions, use a NIOSH/MSHA-approved air-purifying dust or mist respirator.
- Body Protection: Wear a lab coat or chemical apron.

In Case of Exposure:

- Eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[2]
- Skin: Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

II. Operational Disposal Plan

The disposal of **alpha-L-Sorbofuranose**, treated with the same caution as L-Sorbose, must adhere to federal, state, and local regulations. It is imperative to consult with your institution's environmental health and safety (EHS) department and local waste disposal authorities to ensure full compliance.

Step-by-Step Disposal Procedure:

- Waste Identification and Collection:
  - Collect waste **alpha-L-Sorbofuranose** in a designated, properly labeled, and sealed container.
  - Avoid mixing with other chemical waste to prevent unknown reactions.
  - If the material is in solution, note the solvent and concentration on the waste label.
- Waste Storage:

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- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[2]
- Keep the container tightly closed.

- Contacting Waste Management Professionals:
  - Engage a licensed professional waste disposal service to handle the removal and disposal of the chemical waste.
  - Provide the service with all available safety information, including the SDS for L-Sorbose as a proxy.
- Documentation:
  - Maintain a detailed record of the amount of **alpha-L-Sorbofuranose** disposed of, the date of disposal, and the name of the waste disposal company.

III. Quantitative Data Summary

The following table summarizes key quantitative data for L-Sorbose, which can serve as a reference for handling **alpha-L-Sorbofuranose**.

Property	Value	Source
Molecular Formula	C6H12O6	[2]
Molecular Weight	180.16 g/mol	[2]
Melting Point	158 - 160 °C	[2]
Solubility in Water	Soluble	[2]
Storage Temperature	2-8°C	

IV. Disposal Decision Pathway

The following diagram illustrates the logical workflow for the proper disposal of **alpha-L-Sorbofuranose**.

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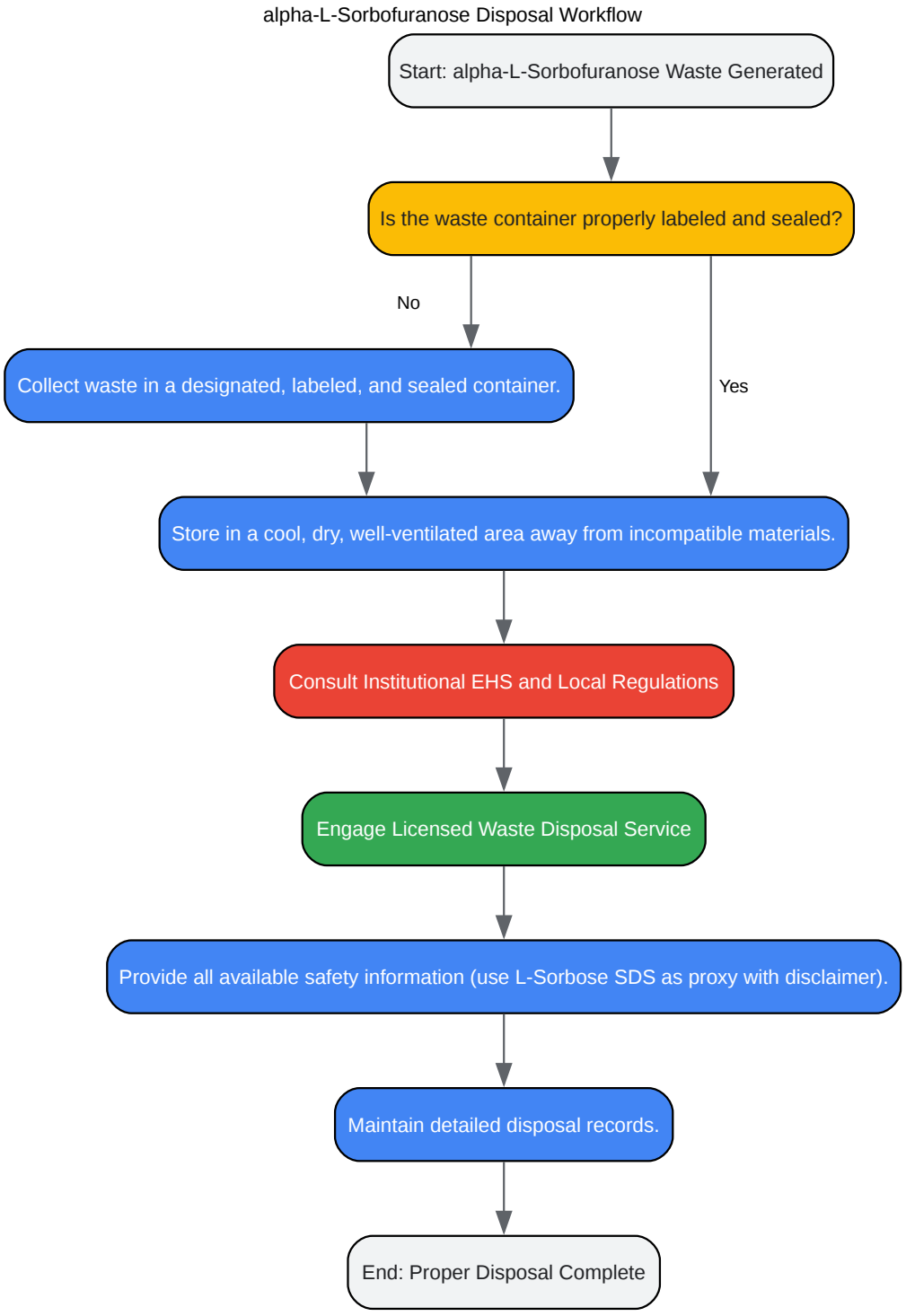

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Caption: Disposal decision pathway for **alpha-L-Sorbofuranose**.

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Disclaimer: The disposal procedures outlined in this document are based on information available for the closely related compound L-Sorbose due to the lack of a specific Safety Data Sheet for **alpha-L-Sorbofuranose**. It is crucial to consult with a qualified professional and your local waste disposal authorities to ensure compliance with all applicable regulations. This information should be used as a guide and not as a substitute for professional safety and disposal advice.

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References

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